

5,7-Dihydroxy-4-methylcoumarin solubility

DMSO methanol chloroform

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

Cat. No.: S621822

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Solubility Data Summary

The table below summarizes the available solubility information for **5,7-Dihydroxy-4-methylcoumarin** in the solvents you asked about.

Solvent	Solubility	Quantitative Data & Notes
DMSO	Soluble	~25 - 38 mg/mL (approx. 130.09 - 197.74 mM) [1] [2] [3]. The solution may be clear to slightly yellow [2]. Hygroscopic DMSO can reduce solubility [1].
Methanol	Slightly Soluble [4] [5]	Specific numerical data not available in search results. Described as "slightly soluble" [4] [5].
Chloroform	Soluble [5]	Specific numerical data not available in search results. Described as "slightly sol." by one supplier [5].

Experimental Protocol for Preparing Stock Solutions

For laboratory use, preparing a stock solution in **DMSO** is the most common and well-documented method.

Here is a detailed protocol based on the supplier information:

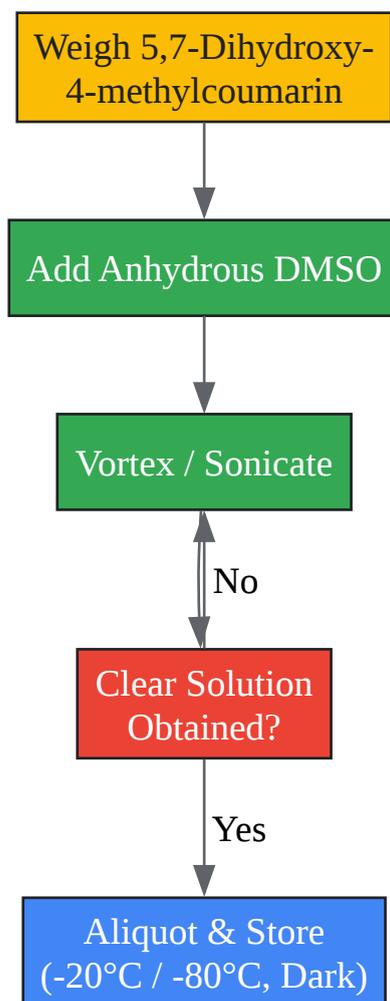
- **Calculation:** Determine the mass of compound needed for your desired stock solution concentration. For example, to prepare 1 mL of a 25 mg/mL stock solution, you would weigh out 25 mg of **5,7-Dihydroxy-4-methylcoumarin** [3].
- **Dissolution:** Add the weighed compound directly to a volumetric vial. Pour in the calculated volume of pure, anhydrous DMSO to achieve the final concentration [1] [3].
- **Mixing:** Vortex or sonicate the mixture to aid in dissolving the solid powder completely. The solution should become clear [2].
- **Storage:** Aliquot the prepared stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C or -80°C**, and **protect from light** as the compound is light-sensitive [2] [3]. Under these conditions, the stock solution is typically stable for several months [2].

Key Handling and Safety Information

When working with this compound, please note the following:

- **Appearance:** It is an off-white to light yellow or pale green crystalline powder [4] [5].
- **Storage of Powder:** The solid compound should be stored in a cool, dark place, preferably in a refrigerator or freezer, and kept under an inert atmosphere [4] [5].
- **Safety:** It may cause skin and serious eye irritation. It is recommended to wear protective gloves, eye protection, and face protection when handling [5].

The following diagram illustrates the workflow for determining solubility and preparing a DMSO stock solution:



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References

1. , 5 - 7 - Dihydroxy - 4 | 99%(HPLC) | Selleck | Others methylcoumarin [selleckchem.com]
2. , 5 - 7 - Dihydroxy - 4 | coumarin analogue | InvivoChem methylcoumarin [invivochem.com]
3. 5,7-Dihydroxy-4-methylcoumarin | Antibacterial Agent [medchemexpress.com]

4. , 5 - 7 - Dihydroxy - 4 | 2107-76-8 methylcoumarin [chemicalbook.com]

5. 5,7-Dihydroxy-4-methylcoumarin 2107-76-8 [tcichemicals.com]

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